

Health and safety data sheet for 2-(Phenoxymethyl)benzoic acid.

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Compound of Interest

Compound Name: 2-(Phenoxymethyl)benzoic acid

Cat. No.: B1294468

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Health and Safety Data Sheet: 2-(Phenoxymethyl)benzoic Acid

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information for **2-(Phenoxymethyl)benzoic acid** (CAS No. 724-98-1). The information is compiled from various sources to ensure a thorough understanding of its properties, hazards, and handling procedures. This document is intended for professionals in research, and drug development who may handle or be exposed to this compound.

Chemical and Physical Properties

2-(Phenoxymethyl)benzoic acid is a white to off-white solid organic compound.^[1] It is characterized by a benzoic acid moiety substituted with a phenoxymethyl group.^[1] While soluble in organic solvents, its solubility in water is limited.^[1]

Table 1: Physical and Chemical Properties of **2-(Phenoxymethyl)benzoic acid**

Property	Value	Source
CAS Number	724-98-1	[1] [2] [3] [4] [5] [6]
Molecular Formula	C14H12O3	[1] [2] [3]
Molecular Weight	228.24 g/mol	[2]
Appearance	White to Orange to Green powder to crystal	[4]
Melting Point	126.0 to 129.0 °C	[4]
Synonyms	α -Phenoxy-o-toluic Acid, 2-(Phenoxymethyl)Benzoate	[1] [4] [5]


Hazard Identification and Classification


Based on available data, **2-(Phenoxymethyl)benzoic acid** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements based on aggregated data.

Table 2: GHS Hazard Classification

Hazard Class	Hazard Category	Hazard Statement	Source
Acute toxicity, oral	Category 4	H302: Harmful if swallowed	[2]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation	[2][3][5]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation	[2][3][5]
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3	H335: May cause respiratory irritation	[2][3]
Hazardous to the aquatic environment, acute hazard	-	H400: Very toxic to aquatic life	[2]

Pictograms:

 alt text

 alt text

Signal Word: Warning [5]

Toxicological Information

Detailed toxicological studies specifically for **2-(Phenoxymethyl)benzoic acid** are limited. The hazard classifications are based on data from suppliers and aggregated sources. For context, data on the related compound, benzoic acid, indicates low acute toxicity. For instance, the oral LD50 of benzoic acid in rats is reported to be 1700 mg/kg. [7] However, direct extrapolation of this data to **2-(Phenoxymethyl)benzoic acid** is not scientifically valid and should be treated with caution.

Acute Effects:

- Oral: Harmful if swallowed. [2]* Skin: Causes skin irritation. [2][3][5]* Eye: Causes serious eye irritation. [2][3][5]* Inhalation: May cause respiratory irritation. [2][3] Chronic Effects: No data is available on the chronic effects, carcinogenicity, mutagenicity, or reproductive toxicity of **2-(Phenoxymethyl)benzoic acid**.

Experimental Protocols

Specific experimental protocols for the toxicological assessment of **2-**

(Phenoxymethyl)benzoic acid are not publicly available. The hazard classifications provided by suppliers are likely based on standardized tests, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) for chemical safety testing.

For instance, skin and eye irritation potential are typically assessed using in vivo methods like the Draize test in rabbits, or increasingly, using validated in vitro alternatives. Acute oral toxicity is often determined through studies that establish the median lethal dose (LD50).

First Aid Measures

In case of exposure to **2-(Phenoxymethyl)benzoic acid**, the following first aid measures are recommended:

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice or attention. Take off contaminated clothing and wash it before reuse. [5]* If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention. [5]* If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- If swallowed: Call a doctor if you feel unwell. Rinse mouth. [8]

Handling and Storage

Handling:

- Wash hands and face thoroughly after handling. [5]* Wear protective gloves and eye protection. [5]* Use in a well-ventilated area. [8]* Avoid breathing dust. [8] Storage:

- Keep container tightly closed. [5]* Store in a cool and dark place. [5]* Store away from incompatible materials such as oxidizing agents. [5]

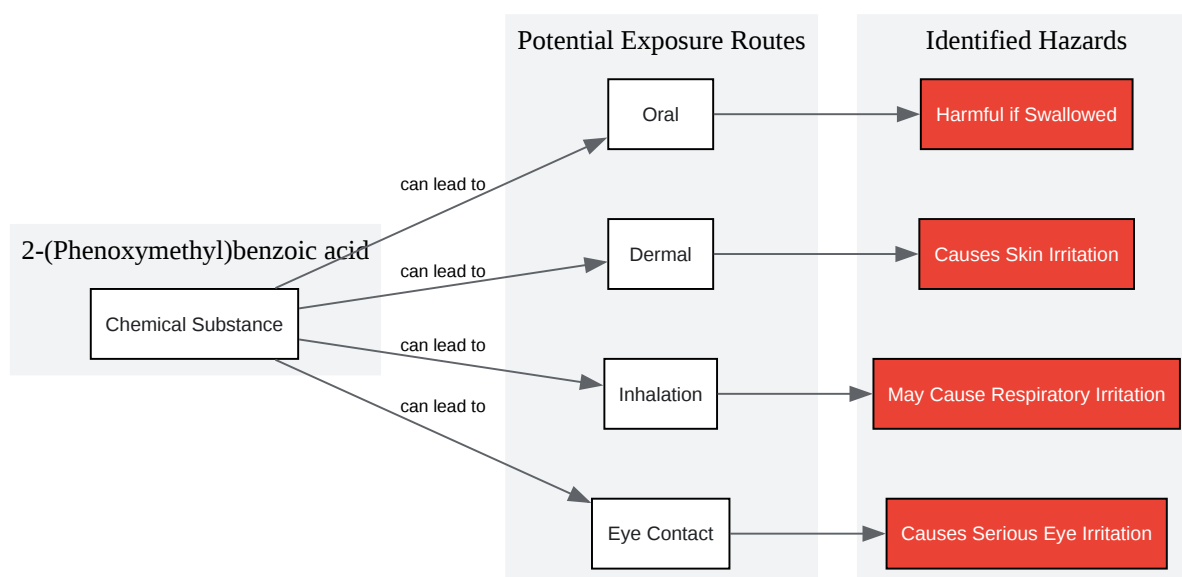
Ecological Information

Information on the environmental fate and effects of **2-(Phenoxymethyl)benzoic acid** is limited. The GHS classification indicates that it is very toxic to aquatic life. [2]Care should be taken to prevent its release into the environment.

Studies on the related compound, benzoic acid, show that it is biodegradable. [9][10]However, its presence in aquatic ecosystems can still have an impact. [11][12]The potential for bioaccumulation of **2-(Phenoxymethyl)benzoic acid** has not been determined.

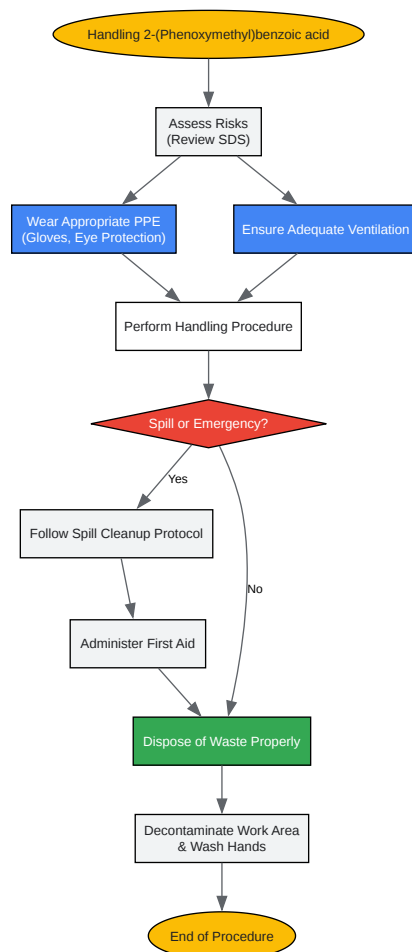
Logical Relationships and Workflows

The following diagrams illustrate the logical flow of hazard identification and the recommended workflow for safe handling of **2-(Phenoxymethyl)benzoic acid**.



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Caption: Hazard Identification Flowchart for **2-(Phenoxymethyl)benzoic acid**.



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Caption: Recommended Safe Handling Workflow.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety data sheet. Users should always consult the official Safety Data Sheet from the supplier before handling this chemical and adhere to all applicable safety regulations.

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